

Benchmarking the Sensitivity of DNAN Against Other Military Explosives: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dinitroanisole

Cat. No.: B092663

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the sensitivity of **2,4-Dinitroanisole** (DNAN) with other common military explosives, namely Trinitrotoluene (TNT), Research Department Explosive (RDX), and High-Melting Explosive (HMX). The information presented herein is supported by experimental data from various sources to assist researchers and scientists in evaluating the suitability of these materials for different applications.

Executive Summary

DNAN consistently demonstrates a lower sensitivity to impact, friction, and shock stimuli compared to TNT, RDX, and HMX. This reduced sensitivity is a significant advantage in applications where munitions survivability and insensitive munitions (IM) characteristics are paramount. While DNAN has a lower energy output than RDX and HMX, its favorable safety profile makes it a viable replacement for TNT in many melt-cast formulations.

Quantitative Sensitivity Data

The following table summarizes the key sensitivity parameters for DNAN and other selected military explosives. It is important to note that values can vary depending on the specific test conditions, crystal morphology, and purity of the materials.

Explosive Compound	Chemical Formula	Impact Sensitivity	Friction Sensitivity (BAM)	Shock Sensitivity
DNAN	$C_7H_6N_2O_5$	>220 (Figure of Insensitiveness) [1]	160 N[1]	71 cards (LSGT) [2]
TNT	$C_7H_5N_3O_6$	170 (Figure of Insensitiveness) [1]	216 N[1]	Lower than DNAN
RDX	$C_3H_6N_6O_6$	80 (Figure of Insensitiveness) [1]	120 N[3]	Higher than TNT
HMX	$C_4H_8N_8O_8$	~7.5 J (Drop Height)	142 N[3]	Higher than RDX

Note: A higher Figure of Insensitiveness (F of I) indicates lower impact sensitivity. For friction sensitivity, a higher force (N) indicates lower sensitivity. For shock sensitivity (LSGT), a higher number of cards indicates lower sensitivity.

Experimental Protocols

The data presented in this guide are derived from standardized sensitivity tests. The methodologies for these key experiments are outlined below.

Impact Sensitivity Testing (BAM Fallhammer Method)

The impact sensitivity of an explosive is determined using a fallhammer apparatus. A specified weight is dropped from varying heights onto a sample of the explosive material placed on an anvil. The test determines the minimum height at which ignition, decomposition, or explosion occurs in a specified number of trials.

Procedure:

- A small, measured sample of the explosive is placed in the sample holder on the anvil.

- A drop weight of a specified mass (e.g., 2 kg) is raised to a predetermined height.
- The weight is released, allowing it to impact the sample.
- Observations are made for any reaction (e.g., flash, smoke, audible report).
- The "Bruceton" up-and-down method is typically employed, where the height is adjusted based on the outcome of the previous test to determine the 50% probability of initiation (H_{50}).

Friction Sensitivity Testing (BAM Friction Apparatus)

The BAM friction test assesses the sensitivity of an explosive to frictional stimuli. The apparatus consists of a fixed porcelain pin and a movable porcelain plate.

Procedure:

- A small amount of the explosive sample is placed on the porcelain plate.
- A weighted load is applied to the porcelain pin, which is in contact with the sample.
- The porcelain plate is moved back and forth under the pin at a constant speed for a set distance.
- The test is repeated with varying loads to determine the load at which ignition or explosion occurs in at least one out of six trials. The result is reported as the force in Newtons (N).

Shock Sensitivity Testing (Large Scale Gap Test - LSGT)

The Large Scale Gap Test (LSGT) is used to determine the shock sensitivity of an explosive, which is its propensity to detonate sympathetically when subjected to a shock wave. The test measures the ability of a standard donor charge to initiate a detonation in a test acceptor charge separated by a variable gap (attenuator).

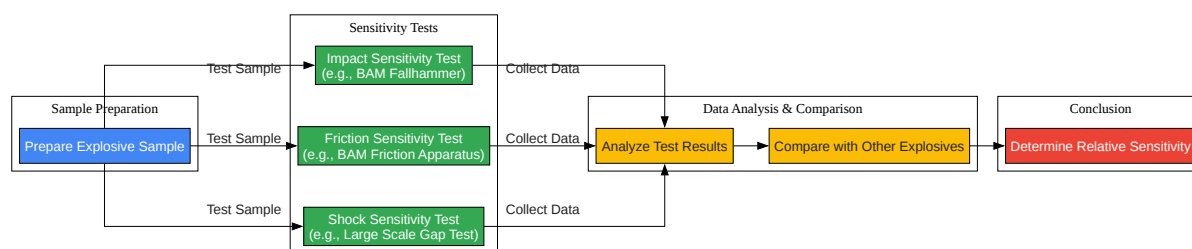
Procedure:

- A standard donor charge (e.g., pressed pentolite) is used to generate a shock wave.
- The test sample (acceptor charge) is placed at a specific distance from the donor.

- An inert material, typically polymethyl methacrylate (PMMA) cards of known thickness, is placed in the gap between the donor and acceptor to attenuate the shock wave.
- The donor charge is detonated, and the acceptor charge is observed for evidence of detonation (e.g., witness plate perforation).
- The thickness of the PMMA gap is varied until the 50% probability of detonation is determined. The result is often reported as the number of "cards" corresponding to the gap thickness.

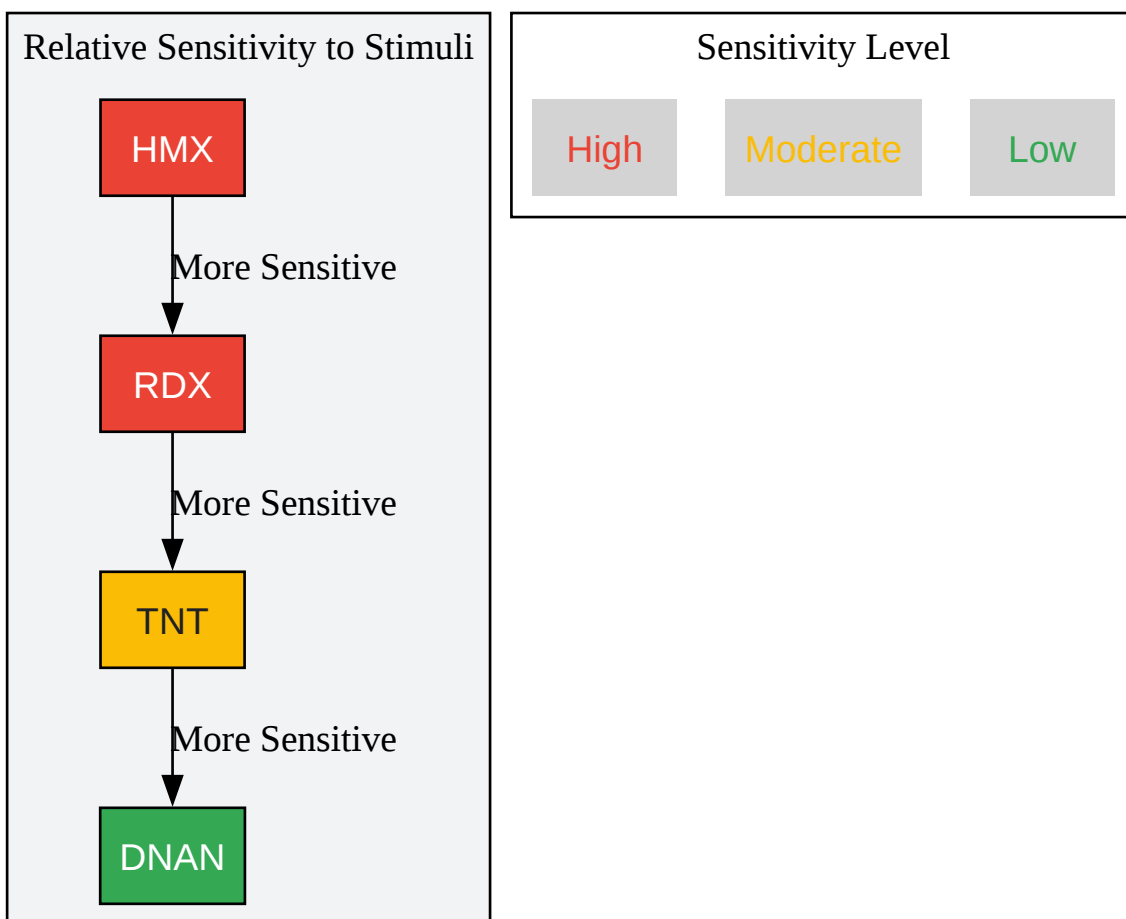
Visualizing the Experimental Workflow and Sensitivity Comparison

The following diagrams illustrate the logical flow of the explosive sensitivity testing process and a qualitative comparison of the sensitivity of the discussed explosives.



[Click to download full resolution via product page](#)

Workflow for Explosive Sensitivity Testing.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. imemg.org [imemg.org]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. publications.drdo.gov.in [publications.drdo.gov.in]
- To cite this document: BenchChem. [Benchmarking the Sensitivity of DNAN Against Other Military Explosives: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b092663#benchmarking-the-sensitivity-of-dnan-against-other-military-explosives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com